

# Ethyl 3-oxohexanoate physical properties

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## Compound of Interest

Compound Name: Ethyl 3-oxohexanoate

Cat. No.: B043111

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An In-depth Technical Guide to the Physical Properties of **Ethyl 3-oxohexanoate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 3-oxohexanoate** (CAS: 3249-68-1), also known as ethyl butyrylacetate, is a versatile organic compound with applications in various fields, including as a flavoring agent and an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> A thorough understanding of its physical properties is crucial for its effective use in research and development, particularly in drug formulation and process chemistry. This technical guide provides a comprehensive overview of the key physical characteristics of **Ethyl 3-oxohexanoate**, complete with detailed experimental protocols for their determination.

## Data Presentation: Physical Properties of Ethyl 3-oxohexanoate

The following table summarizes the key physical properties of **Ethyl 3-oxohexanoate**, compiled from various sources. It is important to note that some variation in reported values exists, which can be attributed to differences in measurement conditions such as temperature and pressure.

Physical Property	Value	Conditions	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	[2][3][4][5]	
Molecular Weight	158.20 g/mol	[2][3][4][5]	
Appearance	Clear, colorless to light yellow liquid	[2]	
Melting Point	-44 °C	[2][6][7]	
Boiling Point	206 °C	at 760 mmHg	[2]
104 °C	at 22 mmHg	[6][8]	
95 °C	at 15 mmHg		
Density	1.007 g/cm <sup>3</sup>	at 0 °C	[2]
0.989 g/mL	at 25 °C	[7]	
0.974 - 0.980 g/cm <sup>3</sup>	at 25 °C	[8]	
0.99 g/cm <sup>3</sup>			
1 g/mL	[6]		
Refractive Index	1.430	at 20 °C	[2]
1.427	at 20 °C	[6][7]	
1.417 - 1.427	at 20 °C	[8]	
Solubility	Slightly soluble in water	[2]	
Soluble in alcohol and fats	[8]		
Flash Point	78 °C (172.4 °F)	Closed Cup	[2][8]
Vapor Pressure	0.24 mmHg	at 25 °C	[2]

## Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid compounds like **Ethyl 3-oxohexanoate**.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Distillation Method[9][10][11][12]

- **Apparatus Setup:** Assemble a simple distillation apparatus. This typically includes a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Preparation:** Place a known volume of **Ethyl 3-oxohexanoate** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle or water bath.
- **Temperature Measurement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures the thermometer measures the temperature of the vapor that is distilling.
- **Observation:** Record the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.
- **Pressure Correction:** Since boiling point is dependent on pressure, record the atmospheric pressure during the experiment. If the pressure is not at standard sea level (760 mmHg), a nomograph can be used to correct the observed boiling point.[12]

## Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method[13][14][15][16][17]

- **Apparatus:** A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and an analytical balance are required.

- **Mass of Empty Pycnometer:** Clean and dry the pycnometer and weigh it accurately on the analytical balance.
- **Mass of Pycnometer with Sample:** Fill the pycnometer with **Ethyl 3-oxohexanoate**, ensuring no air bubbles are present. Insert the stopper and allow any excess liquid to exit through the capillary. Wipe the outside of the pycnometer dry and weigh it again.
- **Volume Determination:** To determine the exact volume of the pycnometer, empty and clean it, then fill it with a reference liquid of known density (e.g., deionized water) at a specific temperature. Weigh the pycnometer filled with the reference liquid. The volume can be calculated using the known density of the reference liquid.
- **Calculation:** The density of **Ethyl 3-oxohexanoate** is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Methodology: Abbe Refractometer[18][19][20][21][22]

- **Apparatus:** An Abbe refractometer is the standard instrument for measuring the refractive index of liquids.
- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** Place a few drops of **Ethyl 3-oxohexanoate** onto the prism of the refractometer.
- **Measurement:** Close the prisms and adjust the light source and the eyepiece until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value from the scale.

- **Temperature Control:** The refractive index is temperature-dependent. Ensure the measurement is taken at a constant, recorded temperature, typically 20°C. If the measurement is performed at a different temperature, a correction factor can be applied.<sup>[19]</sup>

## Determination of Melting Point

For substances that are liquid at room temperature, the melting point is determined by cooling the substance until it solidifies and then gently heating it to observe the temperature at which it melts.

Methodology: Capillary Method (for solidified sample)<sup>[23][24][25][26][27]</sup>

- **Sample Preparation:** Cool a small sample of **Ethyl 3-oxohexanoate** until it solidifies. Introduce a small amount of the powdered solid into a capillary tube sealed at one end.
- **Apparatus:** Use a melting point apparatus, which consists of a heated block with a sample holder and a thermometer or a digital temperature sensor.
- **Heating:** Place the capillary tube in the melting point apparatus. Heat the sample at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range). A pure compound will have a sharp melting point range of 1-2°C.

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

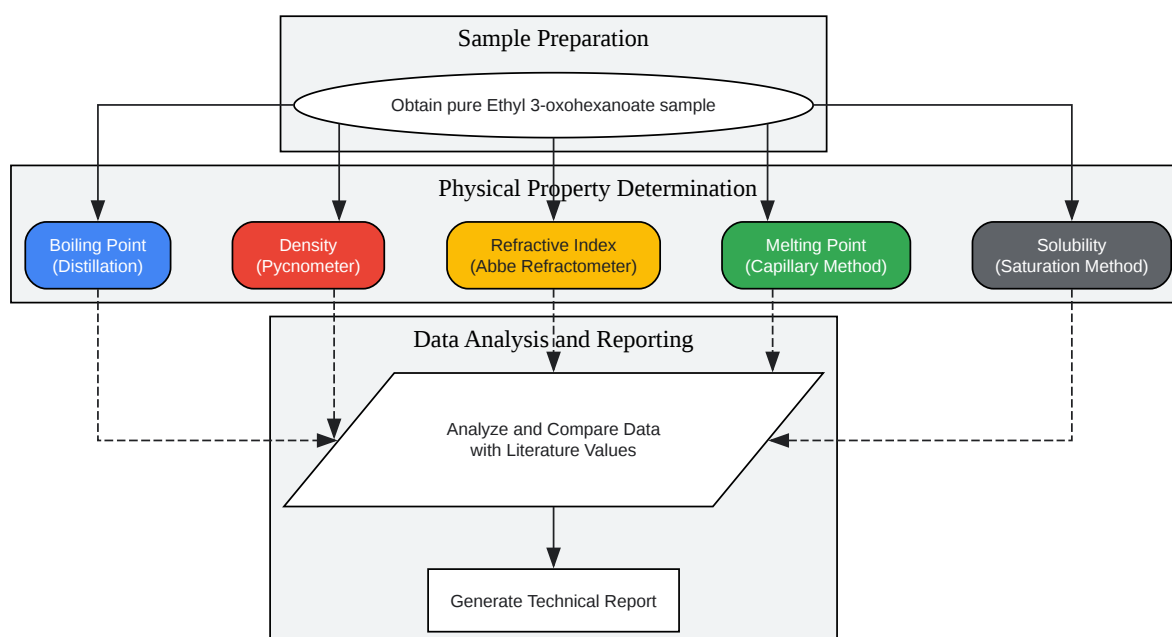
Methodology: Saturation Method<sup>[28][29][30][31][32]</sup>

- **Solvent Selection:** Choose the solvent of interest (e.g., water, ethanol).
- **Saturation:** In a temperature-controlled vessel (e.g., a jacketed beaker connected to a water bath), add a known volume of the solvent. Gradually add **Ethyl 3-oxohexanoate** while

stirring continuously until a saturated solution is formed, indicated by the presence of undissolved solute that persists over a period of time.

- **Equilibration:** Allow the mixture to equilibrate at a constant temperature for a sufficient period to ensure saturation is reached.
- **Sample Analysis:** Carefully withdraw a known volume of the supernatant (the clear liquid above the undissolved solute), ensuring no solid particles are included.
- **Quantification:** Determine the concentration of **Ethyl 3-oxohexanoate** in the withdrawn sample using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC). The solubility is then expressed as the mass of solute per volume or mass of solvent.

## Mandatory Visualization



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Caption: Experimental workflow for determining the physical properties of **Ethyl 3-oxohexanoate**.

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